

An In-depth Technical Guide to the Melting Point of 2-Aminobenzenesulfonic Acid

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Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

Cat. No.: B1677500

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This technical guide provides a comprehensive overview of the melting point of **2-Aminobenzenesulfonic acid** (also known as orthanilic acid), a crucial physical property for its handling, purification, and application in research and pharmaceutical development. The document outlines the reported melting point values, details the experimental protocol for its determination, and discusses the phenomenon of decomposition at its melting point.

Physicochemical Properties of 2-Aminobenzenesulfonic Acid

2-Aminobenzenesulfonic acid is a crystalline solid, appearing as gray-white needle-like crystals or a light brown powder.^{[1][2]} It is sparingly soluble in water and insoluble in ethanol and ether.^{[1][3]} As a zwitterionic compound, it exhibits a high melting point.

Melting Point Data

The melting point of **2-Aminobenzenesulfonic acid** is consistently reported to be at or above 300°C. However, it is critical to note that the substance typically decomposes at this temperature. This decomposition is a key thermal characteristic. The table below summarizes the reported values from various sources.

Reported Value	Source(s)	Notes
> 300 °C	ChemBK[1], Sigma-Aldrich[4]	Indicates melting occurs above this temperature.
300 °C	LookChem[3], ChemicalBook[5][6][7][8], Kuuja.com[9]	A commonly cited value.
320 °C	Nomination Background[10]	
325 °C (decomposes)	Wikipedia[11], Nomination Background[10]	Explicitly notes decomposition.

The variation in the reported values can be attributed to differences in experimental conditions, sample purity, and the criteria used to define the melting point, especially when decomposition occurs concurrently.

Thermal Decomposition

The observation of "decomposes" alongside the melting point indicates that upon heating, **2-Aminobenzenesulfonic acid** breaks down into other substances. This is a critical consideration for any process involving heating this compound, as it may affect reaction outcomes and safety. The decomposition may involve the release of toxic fumes.[12]

Experimental Protocol for Melting Point Determination

The melting point of **2-Aminobenzenesulfonic acid** can be determined using standard laboratory methods, such as the capillary melting point technique.

Objective: To determine the melting point range of a solid sample of **2-Aminobenzenesulfonic acid**.

Materials and Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)

- Capillary tubes (sealed at one end)
- **2-Aminobenzenesulfonic acid** sample (finely powdered)
- Spatula
- Mortar and pestle (if the sample is not already a fine powder)
- Thermometer (calibrated)

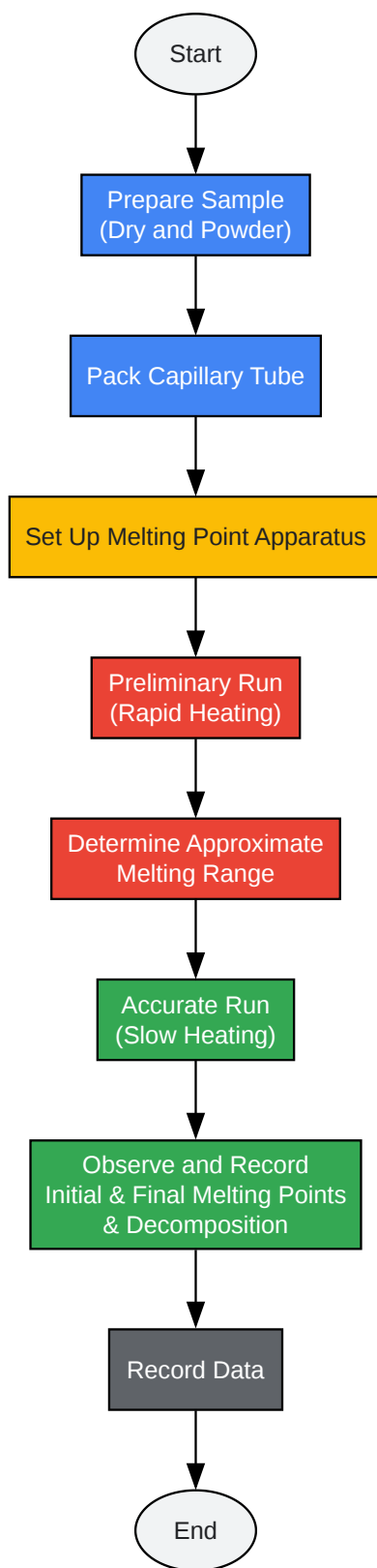
Procedure:

- Sample Preparation:
 - Ensure the **2-Aminobenzenesulfonic acid** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals in a mortar and pestle.
 - Pack the dry, powdered sample into a capillary tube by tapping the open end into the powder. The sample should be compacted to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Determination of Melting Point:
 - Set the heating rate of the apparatus. For a preliminary determination, a rapid heating rate (e.g., 10-20 °C/minute) can be used to find an approximate melting range.
 - For an accurate determination, repeat the measurement with a fresh sample and a slower heating rate (1-2 °C/minute) as the temperature approaches the approximate melting point.
 - Observe the sample through the magnifying lens.

- Record the temperature at which the first liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Simultaneously, observe any changes in the sample's appearance that might indicate decomposition, such as darkening of color, bubbling, or the evolution of gas.
- Data Recording:
 - Record the melting point as a range from the initial to the final temperature.
 - Note any observations of decomposition.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of the melting point of **2-Aminobenzenesulfonic acid**.



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Caption: Workflow for Melting Point Determination.

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